

The Pharmacological Profile of ORIC-114: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Enozertinib*
CAS No.: 2489185-38-6
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A Targeted Approach to Overcoming Resistance in Cancer

ORIC-114 is an investigational, orally bioavailable, irreversible small molecule inhibitor designed to selectively target epidermal growth factor receptor (EGFR) and human epidermal growth factor receptor 2 (HER2) with high potency against exon 20 insertion mutations.^{[1][2][3][4][5][6][7][8]} These mutations are known oncogenic drivers, particularly in non-small cell lung cancer (NSCLC), and are associated with a poor prognosis.^[6] Furthermore, a significant portion of patients with these mutations develop central nervous system (CNS) metastases.^[6]^[9] ORIC-114 is engineered to be a brain-penetrant agent, addressing the critical unmet need for therapies with meaningful systemic and intracranial antitumor activity.^{[2][3][4][5][6][7][8][10][11][12]}

This technical guide provides a comprehensive overview of the pharmacological profile of ORIC-114, detailing its mechanism of action, preclinical and clinical data, and the experimental methodologies used in its evaluation.

Quantitative Data Summary

The following tables summarize the key quantitative data demonstrating the potency, selectivity, and pharmacokinetic properties of ORIC-114.

Table 1: In Vitro Cellular Potency of ORIC-114 in Ba/F3 Cells Expressing Various EGFR Mutations

EGFR Mutation Type	Specific Mutation	ORIC-114 EC50 (nM)
Exon 20 Insertions	769_ASV	~1-10
770_NPG	~1-10	
773_NPH	~1-10	
Atypical PACC	del19 / G796S	~1-10
L858R / L718V	~10-100	
L858R / L718Q	~10-100	
Atypical Other	M277E	~1-10
A289V	~1-10	
A289T	~1-10	
L861Q	~10-100	
Classical	del19	~1-10
L858R	~10-100	
Wild-Type	EGFR WT	>1000

Data extracted from a heatmap of absolute EC50 values in Ba/F3 cells.[\[13\]](#)

Table 2: In Vivo Efficacy of ORIC-114 in NSCLC Patient-Derived Xenograft (PDX) Models

PDX Model (EGFR Exon 20 Insertion)	ORIC-114 Dose (mg/kg, PO, QD)	Tumor Growth Inhibition (%)	Response
Model 1	2	>100 (Regression)	Complete Response
4	>100 (Regression)	Complete Response	
Model 2	2	>100 (Regression)	Complete Response
4	>100 (Regression)	Complete Response	

Data is estimated from in vivo efficacy study graphs.[\[9\]](#)[\[13\]](#) Tumor growth inhibition over 100% indicates tumor regression. Complete Response (CR) was defined as a final tumor volume of <30mm³.[\[13\]](#)

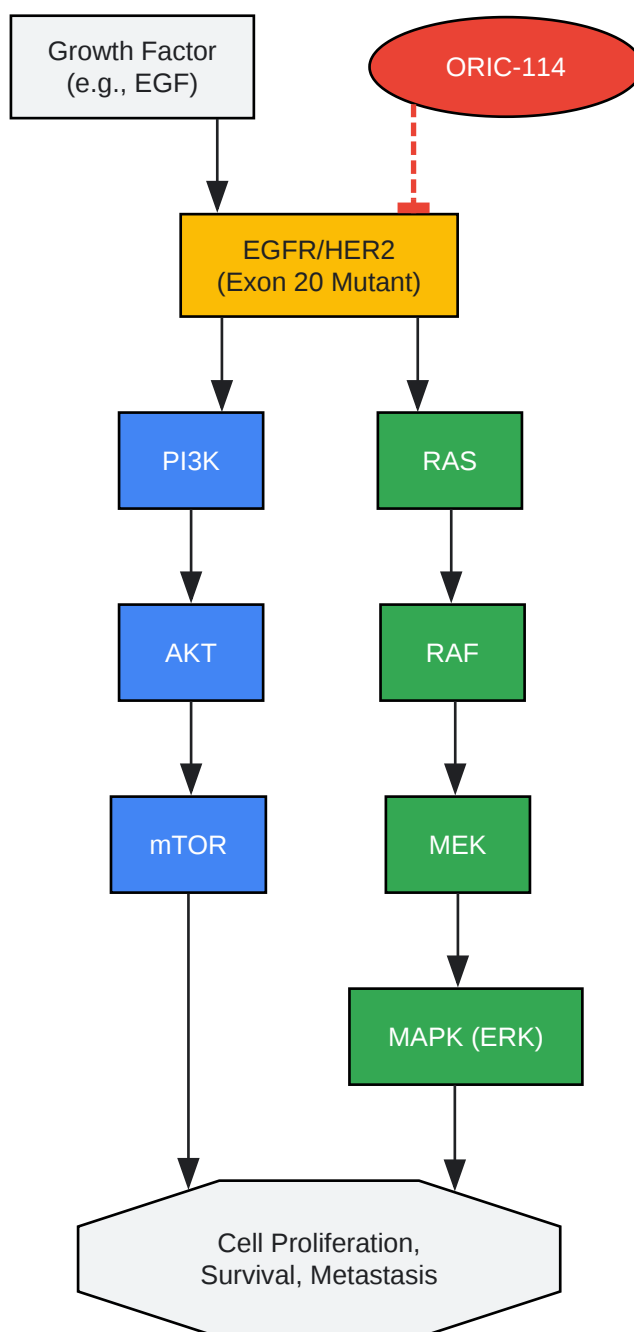
Table 3: Pharmacokinetic Properties of ORIC-114

Parameter	Value	Species
Half-life (t _{1/2})	~10-15 hours	Human
Brain Penetration (Kp,uu)	0.5	Mouse
1.5	Dog	

Human half-life data is from a Phase 1 dose-escalation trial.[\[14\]](#)[\[7\]](#)[\[8\]](#) Kp,uu represents the ratio of unbound drug concentration in the brain to that in plasma.[\[13\]](#)

Mechanism of Action and Signaling Pathway

ORIC-114 is an irreversible inhibitor that covalently binds to the cysteine residue (C797) in the ATP-binding site of EGFR and HER2 kinases.[\[6\]](#) This action blocks the autophosphorylation and subsequent activation of downstream signaling pathways crucial for cancer cell proliferation and survival, including the PI3K/AKT/mTOR and RAS/RAF/MEK/MAPK pathways.



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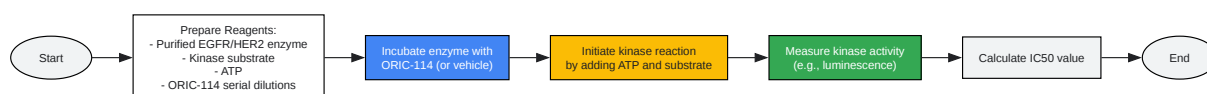
Caption: ORIC-114 inhibits mutant EGFR/HER2, blocking downstream signaling.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Biochemical Kinase Assay

This assay quantifies the enzymatic activity of EGFR/HER2 and the inhibitory potency of ORIC-114.



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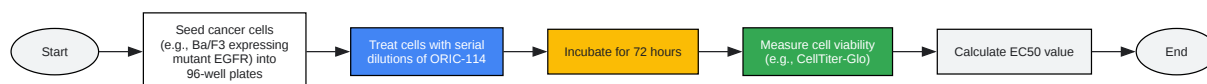
Caption: Workflow for determining the IC₅₀ of ORIC-114 in a biochemical assay.

Protocol:

- **Reagent Preparation:** Prepare serial dilutions of ORIC-114 in a suitable buffer. Prepare a master mix containing the purified recombinant EGFR or HER2 enzyme and a specific peptide substrate in a kinase reaction buffer.
- **Incubation:** Add the ORIC-114 dilutions or vehicle control to the wells of a microplate. Add the enzyme/substrate master mix to each well and incubate for a defined period (e.g., 30 minutes) at room temperature to allow for compound binding.
- **Reaction Initiation:** Initiate the kinase reaction by adding a solution of ATP to each well.
- **Detection:** After a set incubation time (e.g., 60 minutes), stop the reaction and measure the amount of product formed. This can be done using various methods, such as luminescence-based assays that quantify the amount of ADP produced (e.g., ADP-Glo™ Kinase Assay).
[15]
- **Data Analysis:** Plot the percentage of kinase inhibition against the logarithm of the ORIC-114 concentration and fit the data to a dose-response curve to determine the IC₅₀ value.[15]

Cell Viability Assay

This assay measures the effect of ORIC-114 on the proliferation and viability of cancer cells harboring specific EGFR or HER2 mutations.



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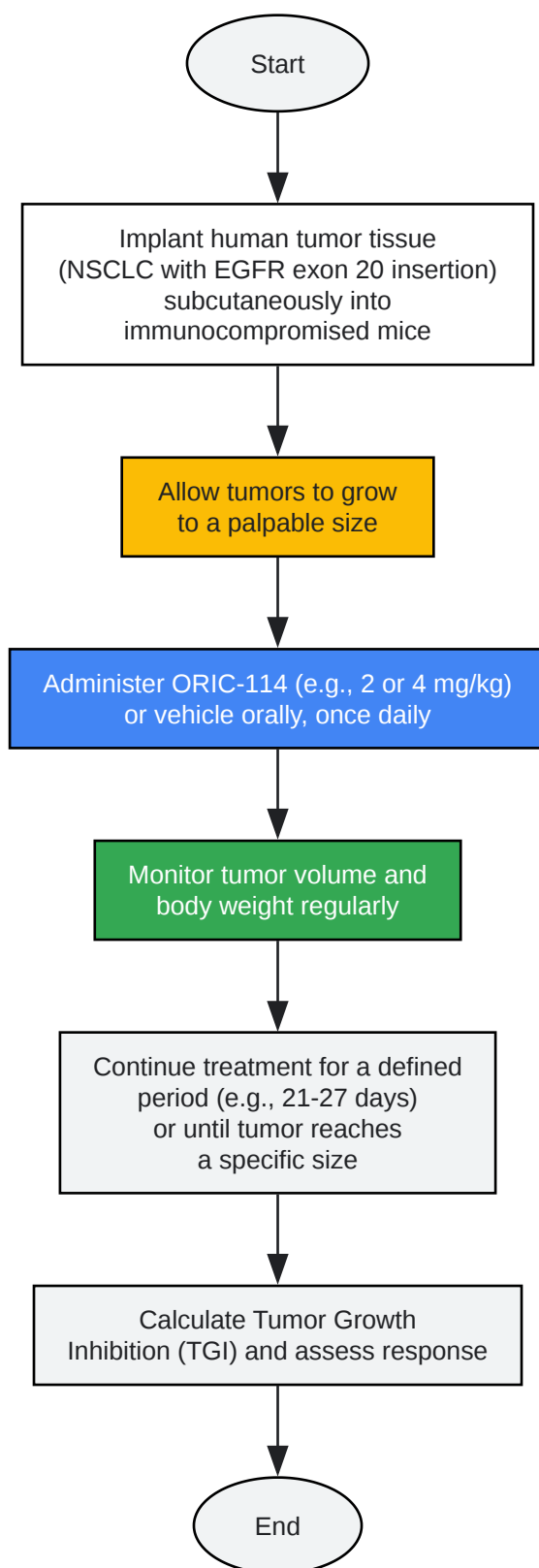
Caption: Workflow for assessing the cellular potency of ORIC-114.

Protocol:

- Cell Seeding: Seed Ba/F3 cells stably expressing EGFR mutations or other relevant cancer cell lines into 96-well plates and allow them to attach or stabilize overnight.
- Compound Treatment: Treat the cells with a range of concentrations of ORIC-114.
- Incubation: Incubate the plates for 72 hours at 37°C in a humidified CO2 incubator.[9][13]
- Viability Measurement: Assess cell viability using a luminescent-based assay such as CellTiter-Glo®, which measures ATP levels as an indicator of metabolically active cells.[9][13]
- Data Analysis: Determine the EC50 values by plotting the luminescence signal against the drug concentration.[13]

Patient-Derived Xenograft (PDX) Model for In Vivo Efficacy

This model evaluates the antitumor activity of ORIC-114 in a setting that closely mimics human tumors.



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- To cite this document: BenchChem. [The Pharmacological Profile of ORIC-114: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15623361/docs#the-pharmacological-profile-of-oric-114-an-in-depth-technical-guide>]

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